

Essential Safety and Logistical Information for Handling 2-Methylfuran

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Compound of Interest

Compound Name: 2-Methylfuran

Cat. No.: B129897

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For researchers, scientists, and drug development professionals, the safe handling of **2-Methylfuran** is paramount. This furan derivative, while a valuable reagent, presents significant hazards that necessitate strict adherence to safety protocols. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Assessment: **2-Methylfuran** is a highly flammable liquid and vapor that can form explosive peroxides upon exposure to air and light.^{[1][2]} It is toxic if swallowed and can be fatal if inhaled.^{[3][4]} Additionally, it may cause skin and eye irritation.^{[1][5]} Due to these hazards, it is crucial to handle **2-Methylfuran** with appropriate personal protective equipment in a controlled environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the recommended PPE for various laboratory operations involving **2-Methylfuran**.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Solution Preparation (in a fume hood)	Safety glasses with side shields or chemical splash goggles. [2]	Chemical-resistant gloves (e.g., Butyl rubber, Viton®, nitrile, neoprene). [2] [6]	Flame-retardant lab coat. [2] [6]	Not generally required if handled in a certified chemical fume hood. [2]
Chemical Reactions and Transfers	Chemical splash goggles and a face shield. [6]	Chemical-resistant gloves. [2] [6]	Flame-retardant lab coat. [2] [6]	Work in a well-ventilated fume hood. [6]
Spill Cleanup	Chemical splash goggles and a face shield. [6]	Chemical-resistant gloves. [2] [6]	Flame-retardant lab coat or chemical-resistant suit. [1]	A NIOSH-approved respirator with an appropriate organic vapor cartridge may be necessary depending on the spill size. [6]
Waste Disposal	Chemical splash goggles. [2]	Chemical-resistant gloves. [2] [6]	Flame-retardant lab coat. [2] [6]	Not generally required if handling sealed waste containers in a well-ventilated area. [2]

Quantitative Safety Data

For a quick reference, the following table summarizes key quantitative safety data for **2-Methylfuran**.

Property	Value
Flash Point	-22°F (-30°C)[7]
Boiling Point	145 to 151°F (63 to 66°C)[7]
Vapor Pressure	142 mmHg at 68°F (20°C)[7]
Specific Gravity	0.9132 at 68°F (20°C)[7]
UN Number	2301[1][4]
Hazard Class	3 (Flammable Liquid)[1][4]
Packing Group	II[1][4]

Operational Plan for Handling 2-Methylfuran

A systematic approach to handling **2-Methylfuran** is crucial for safety. The following step-by-step operational plan provides guidance from receipt to disposal.

Pre-Handling Procedures

- Procurement: Order the smallest quantity of **2-Methylfuran** necessary for your experimental needs.
- Receipt: Upon receipt, inspect the container for any damage.
- Labeling: Date the container upon receipt and upon opening.[2] This is critical for monitoring potential peroxide formation.
- Storage: Store in a cool, dry, well-ventilated, and dark area away from heat, sparks, and open flames.[5][8] Ensure the container is tightly closed.[3][9] Store away from incompatible materials such as oxidizing agents, acids, and bases.[1][9]

Handling Procedures

- Work Area Preparation: All work with **2-Methylfuran** should be conducted in a certified chemical fume hood.[6]

- Eliminate Ignition Sources: Ensure there are no open flames, hot surfaces, or spark-producing equipment in the vicinity.[\[3\]](#)[\[7\]](#) Use non-sparking tools.[\[7\]](#)[\[9\]](#)
- Grounding: Ground and bond containers and receiving equipment during transfers to prevent static discharge.[\[5\]](#)[\[8\]](#)
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.
- Dispensing: Carefully dispense the required amount of **2-Methylfuran**, avoiding splashes.
- Peroxide Testing: If the container has been opened and stored for an extended period, test for the presence of peroxides before use.[\[2\]](#)

Post-Handling Procedures

- Decontamination: Thoroughly clean the work area after use.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[8\]](#)
- Container Sealing: Tightly seal the **2-Methylfuran** container after each use.

Disposal Plan

Proper disposal of **2-Methylfuran** and contaminated materials is a critical final step.

Waste Segregation and Storage

- Waste Container: Collect waste **2-Methylfuran** and any materials contaminated with it in a clearly labeled, sealed, and chemically compatible container.[\[6\]](#)
- Labeling: The waste container must be marked as "Hazardous Waste," "Flammable," and "Toxic."[\[6\]](#)
- Storage: Store the waste container in a designated, well-ventilated, and cool area, away from heat and ignition sources.[\[6\]](#) Do not mix with other waste streams.[\[6\]](#)

Arranging for Disposal

- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.^{[1][6]}
- Regulatory Compliance: Ensure that all disposal activities comply with local, regional, and national regulations.^[3]
- Prohibited Disposal: Do not dispose of **2-Methylfuran** down the drain.^{[1][3]}

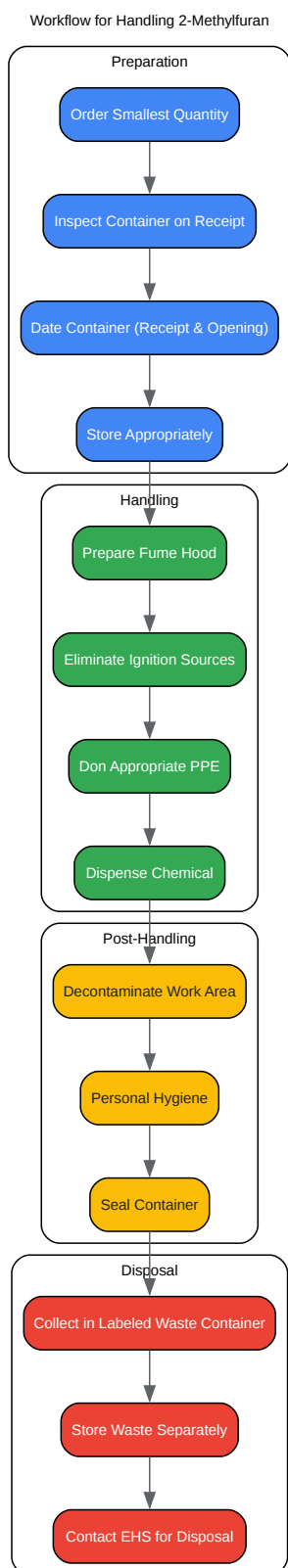
Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

- Spills:
 - Minor Spill: For a small spill within a fume hood, absorb the material with a non-combustible absorbent such as sand or earth.^[7] Place the absorbed material in a sealed container for disposal.^[7]
 - Major Spill: In the case of a large spill, evacuate the area immediately and eliminate all ignition sources.^{[1][7]} Alert emergency responders.^[1]
- Fire:
 - Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.^{[1][6]} Do not use a water jet, as it may spread the fire.^[4]
- Exposure:
 - Skin Contact: Immediately flush the affected skin with plenty of water while removing contaminated clothing.^[7]
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^[1] Seek immediate medical attention.^[1]
 - Inhalation: Move the affected person to fresh air.^[1] If breathing is difficult, administer oxygen. Seek immediate medical attention.^[1]

- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water and seek immediate medical attention.[4]

Visual Workflow for Handling 2-Methylfuran



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Caption: A logical workflow for the safe handling of **2-Methylfuran** from preparation to disposal.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. benchchem.com [benchchem.com]
- 3. carlroth.com [carlroth.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. monumentchemical.com [monumentchemical.com]
- 6. benchchem.com [benchchem.com]
- 7. 2-METHYLFURAN | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. nj.gov [nj.gov]
- 9. furan.com [furan.com]
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